

Application Notes and Protocols: AZD2423

Calcium Mobilization Assay in THP-1 Cells

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	AZD2423
CAS No.:	1449698-98-9
Cat. No.:	B8103996

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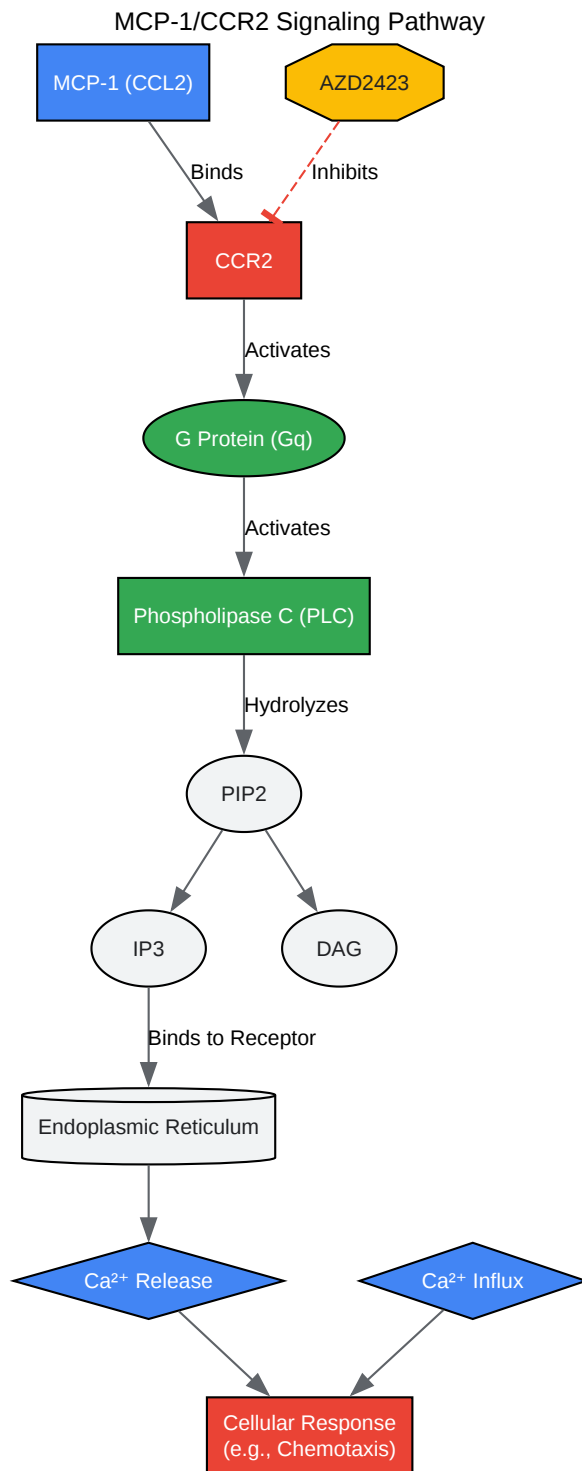
Introduction

AZD2423 is a potent and selective antagonist of the C-C chemokine receptor 2 (CCR2). CCR2 and its primary ligand, monocyte chemoattractant protein-1 (MCP-1 or CCL2), play a crucial role in the migration and infiltration of monocytes and macrophages to sites of inflammation. This signaling axis is implicated in a variety of inflammatory and neuropathic pain conditions. Upon MCP-1 binding, CCR2 initiates a signaling cascade that leads to a transient increase in intracellular calcium concentration ($[Ca^{2+}]$), a key second messenger involved in chemotaxis and other cellular responses. Therefore, measuring the inhibition of MCP-1-induced calcium mobilization is a critical method for characterizing the potency and efficacy of CCR2 antagonists like **AZD2423**.

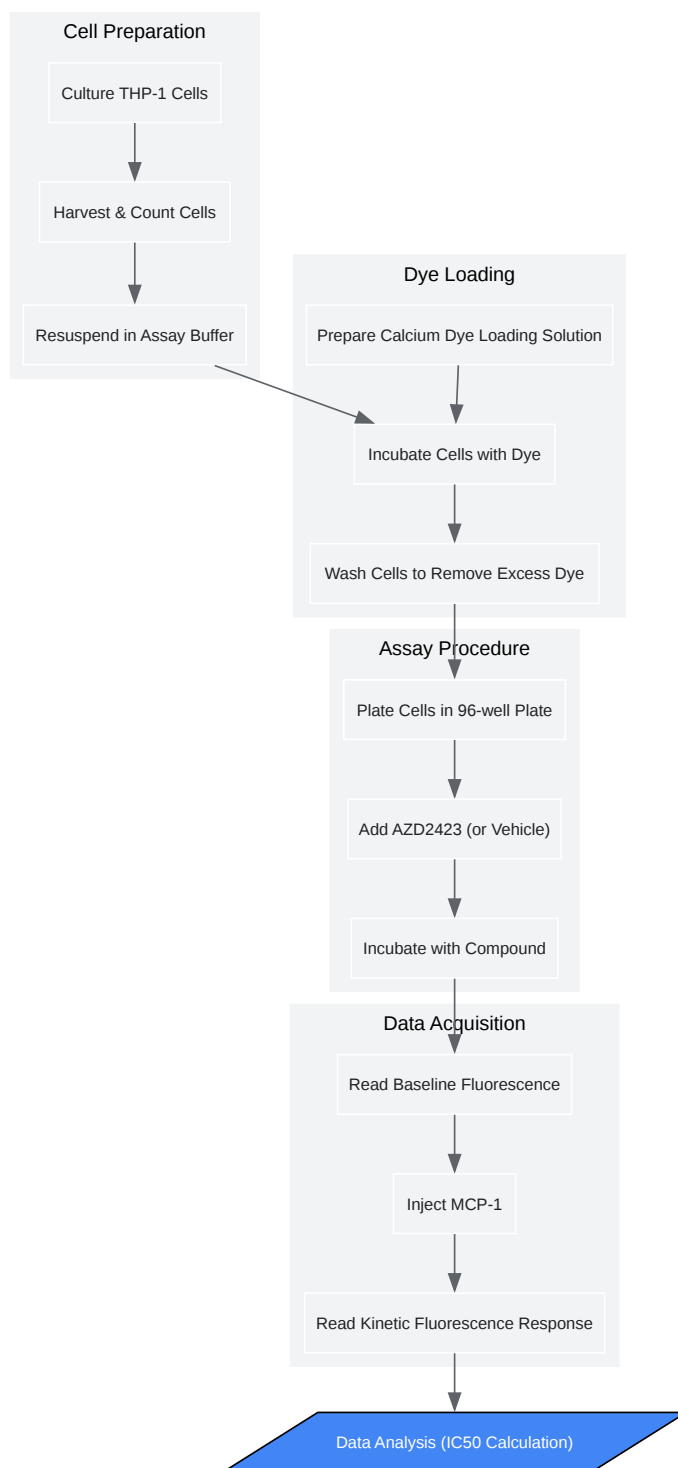
This document provides a detailed protocol for performing a calcium mobilization assay in the human monocytic cell line, THP-1, to evaluate the inhibitory activity of **AZD2423**.

Signaling Pathway of MCP-1/CCR2-Mediated Calcium Mobilization

The binding of MCP-1 to its receptor, CCR2, on the surface of THP-1 cells activates a heterotrimeric G protein. The G α subunit of the G protein activates phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ binds to its receptor on the endoplasmic reticulum, leading to the release of stored calcium into the cytoplasm. This initial release is followed by a sustained influx of extracellular calcium through store-operated calcium channels. **AZD2423**, as a CCR2 antagonist, blocks the initial binding of MCP-1, thereby inhibiting this entire downstream signaling cascade.



Calcium Mobilization Assay Workflow



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Phone: (601) 213-4426
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